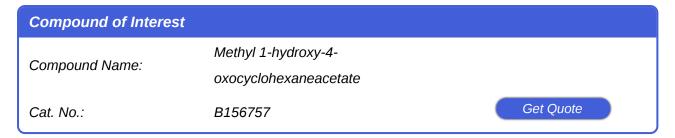


Unveiling "Methyl 1-hydroxy-4oxocyclohexaneacetate": A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Introduction

"Methyl 1-hydroxy-4-oxocyclohexaneacetate" is a naturally occurring lactone that has garnered interest for its potential therapeutic properties. This technical guide provides a comprehensive overview of the available information regarding its discovery, isolation, and known biological activities. While this compound is documented as being isolated from the plant Senecio scandens, a member of the Asteraceae family, the primary scientific literature detailing its initial discovery and specific isolation protocols could not be identified in a thorough search of available databases.[1][2][3][4] Consequently, the detailed experimental methodologies and quantitative data from a primary source are not available at this time.

This document, therefore, summarizes the existing knowledge from secondary sources and presents a generalized workflow for the isolation of such a compound from a plant source.

Compound Properties

The known properties of "**Methyl 1-hydroxy-4-oxocyclohexaneacetate**" are summarized below. This information is primarily derived from chemical supplier databases.



Property	Value	Source
Chemical Name	Methyl 1-hydroxy-4- oxocyclohexaneacetate	MedChemExpress
CAS Number	81053-14-7	MedChemExpress
Molecular Formula	C9H14O4	MedChemExpress
Molecular Weight	186.21 g/mol	MedChemExpress
Natural Source	Senecio scandens	[1][2][3][4]
Reported Activities	Anti-inflammatory, Antibacterial	[2][3][4]
Compound Type	Lactone	[2][3][4]

Biological Activity

"Methyl 1-hydroxy-4-oxocyclohexaneacetate" has been reported to possess both antiinflammatory and antibacterial activities.[2][3][4] However, without the primary research articles, detailed information regarding the specific assays used, the potency of the compound (e.g., IC₅₀ or MIC values), and the spectrum of its activity is not available. The general antiinflammatory and antibacterial properties of extracts from Senecio scandens have been noted in broader phytochemical reviews.[5][6]

A Generalized Experimental Protocol for Isolation

In the absence of the specific, published protocol for the isolation of "Methyl 1-hydroxy-4-oxocyclohexaneacetate," a general methodology for the isolation of a small molecule from a plant source is outlined below. This represents a hypothetical workflow that researchers could adapt.

- 1. Plant Material Collection and Preparation:
- Collect fresh aerial parts of Senecio scandens.
- Air-dry the plant material in a shaded, well-ventilated area to prevent the decomposition of phytochemicals.



 Grind the dried plant material into a coarse powder to increase the surface area for extraction.

2. Extraction:

- Macerate the powdered plant material with a suitable organic solvent, such as methanol or ethanol, at room temperature for an extended period (e.g., 48-72 hours). This process should be repeated multiple times to ensure exhaustive extraction.
- Alternatively, employ Soxhlet extraction for a more efficient process.
- Combine the extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.

3. Fractionation:

- Subject the crude extract to liquid-liquid partitioning using a series of immiscible solvents
 with increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol). This will
 separate compounds based on their polarity.
- Monitor the fractions using thin-layer chromatography (TLC) to identify the fraction containing the target compound.
- 4. Chromatographic Purification:
- Isolate the target compound from the enriched fraction using a combination of chromatographic techniques.
- Column Chromatography: Utilize silica gel or Sephadex LH-20 column chromatography with a gradient elution system of appropriate solvents.
- High-Performance Liquid Chromatography (HPLC): For final purification, employ preparative or semi-preparative HPLC with a suitable column (e.g., C18) and mobile phase.
- 5. Structure Elucidation and Characterization:
- Confirm the structure of the isolated pure compound using various spectroscopic methods:



- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR): 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC)
 NMR spectroscopy to elucidate the detailed chemical structure.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To observe electronic transitions within the molecule.

Visualizing the Isolation Workflow

The following diagram illustrates a generalized workflow for the isolation of a natural product like "Methyl 1-hydroxy-4-oxocyclohexaneacetate" from a plant source.



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Caption: Generalized workflow for natural product isolation.

Future Outlook

The reported anti-inflammatory and antibacterial activities of "Methyl 1-hydroxy-4-oxocyclohexaneacetate" warrant further investigation. Future research should focus on the total synthesis of this compound to provide a reliable source for pharmacological studies. Detailed biological assays are necessary to quantify its efficacy, elucidate its mechanism of action, and assess its potential as a lead compound for drug development. The absence of a readily available primary publication on its isolation also highlights an opportunity for phytochemists to re-investigate the chemical constituents of Senecio scandens to potentially re-isolate and fully characterize this and other bioactive molecules.

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